

Benzenesulfonic Acid Monohydrate: A Technical Guide to its Acidity and pKa Determination

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Compound of Interest

Compound Name: *Benzenesulfonic acid monohydrate*

Cat. No.: *B032827*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acidity of benzenesulfonic acid, with a particular focus on its pKa value. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who require a thorough understanding of the physicochemical properties of this important compound. This document delves into the reported pKa values, outlines detailed experimental protocols for their determination, and provides a theoretical framework for its acidic strength.

Introduction to Benzenesulfonic Acid

Benzenesulfonic acid ($\text{C}_6\text{H}_5\text{SO}_3\text{H}$) is the simplest of the aromatic sulfonic acids. It is a strong organic acid that is highly soluble in water and many polar organic solvents. It is commonly available as a monohydrate ($\text{C}_6\text{H}_5\text{SO}_3\text{H} \cdot \text{H}_2\text{O}$). The strong acidic nature of benzenesulfonic acid is a result of the high stability of its conjugate base, the benzenesulfonate anion. The negative charge on the sulfonate group is effectively delocalized across the three oxygen atoms and the sulfur atom, and further stabilized by the aromatic ring. This high degree of resonance stabilization facilitates the ready donation of a proton.

Due to its strong acidity, benzenesulfonic acid and its derivatives are widely used as catalysts in various organic reactions, as intermediates in the synthesis of dyes and pharmaceuticals, and as counterions to improve the solubility and stability of basic drugs. A precise understanding of its pKa is therefore crucial for its effective application in these fields.

The pKa Value of Benzenesulfonic Acid

The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. For a strong acid like benzenesulfonic acid, which dissociates completely in water, the direct experimental determination of its pKa in aqueous solution is challenging. The pKa of benzenesulfonic acid is often reported as a negative value, indicating that it is a stronger acid than the hydronium ion (H_3O^+).

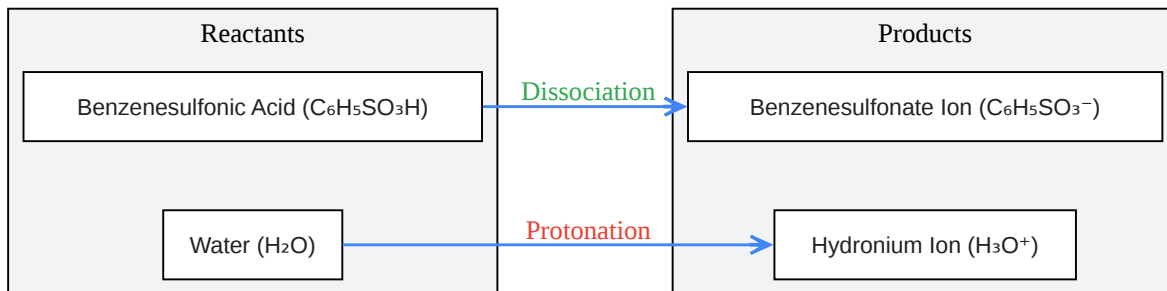
The reported pKa values for benzenesulfonic acid in the literature vary, which can be attributed to different determination methods (experimental vs. theoretical) and the conditions under which these values were obtained (e.g., solvent, temperature).

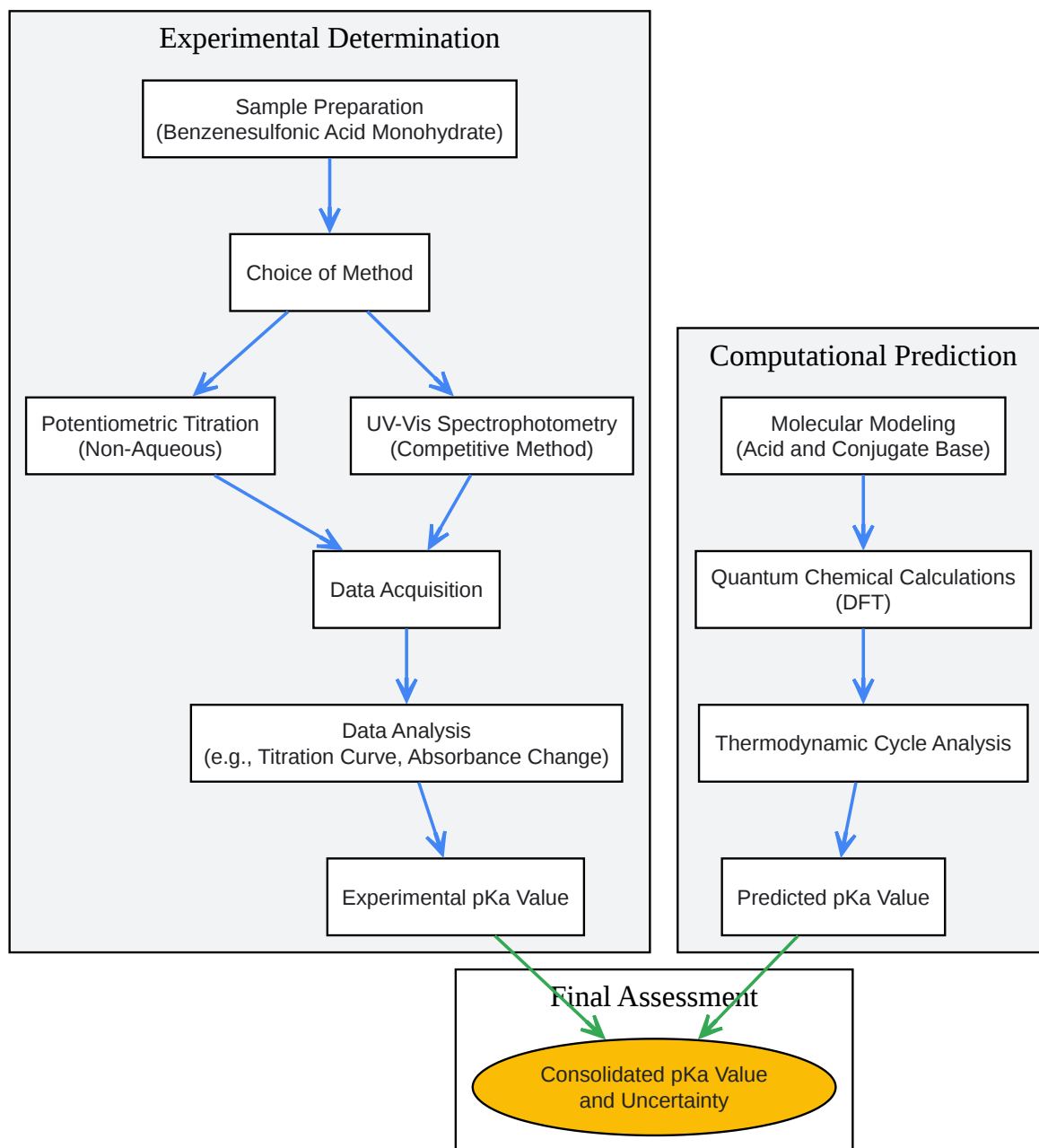
Data Presentation: Reported pKa Values

pKa Value	Method of Determination	Solvent	Temperature (°C)	Source/Reference
-2.8	Not specified	Aqueous	Not specified	American Chemical Society[1]
-6.5	Not specified	Not specified	Not specified	Organic Chemistry Data
0.7	Not specified	Aqueous	25	ChemicalBook, Stenutz

Note: The significant variation in these reported values underscores the difficulty in measuring the pKa of very strong acids. Negative pKa values are generally determined by indirect experimental methods in non-aqueous solvents or by theoretical calculations, as direct measurement in water is hindered by the leveling effect of the solvent. The positive pKa value is less commonly cited for the anhydrous acid and may refer to a specific experimental context or be an outlier.

The dissociation of benzenesulfonic acid in water is essentially complete, as illustrated in the following diagram.





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References

- 1. acs.org [acs.org]
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